

An In-depth Technical Guide to the Physicochemical Properties of Allyl Methyl Ether

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Compound of Interest

Compound Name: Allyl methyl ether

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physicochemical properties of **allyl methyl ether**, specifically its boiling point and density. The document details standardized experimental protocols for the determination of these properties, ensuring accuracy and reproducibility in a laboratory setting.

Quantitative Physicochemical Data

The boiling point and density of **allyl methyl ether** are critical parameters for its handling, application, and purification. A summary of these properties is presented below.

Property	Value	Conditions	Reference
Boiling Point	42-43 °C	at 760 mmHg	[1][2][3]
46 °C	at 760 mmHg	[4]	
Density	0.768 g/mL	at 25 °C	[1][3][5]
0.751 g/cm ³	Not specified	[4]	

Experimental Protocols

Accurate determination of boiling point and density is fundamental in chemical research. The following sections provide detailed methodologies for these measurements.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[6] The following micro-boiling point method is suitable for small sample volumes.[7]

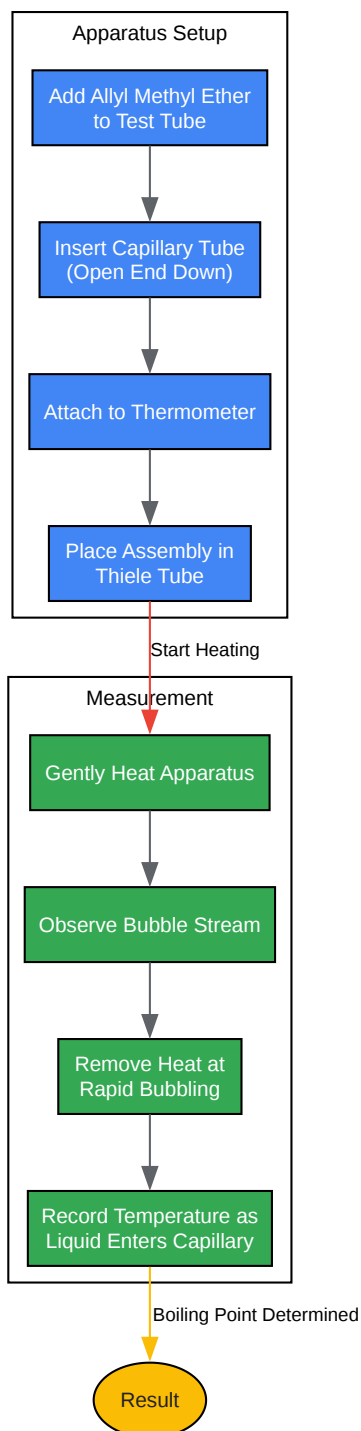
Apparatus:

- Thiele tube or similar heating block (e.g., MelTemp apparatus)[7][8]
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Heat source (e.g., Bunsen burner or hot plate)[7]
- Liquid sample (**allyl methyl ether**)

Procedure:

- Introduce approximately 0.5 mL of **allyl methyl ether** into the small test tube.[7]
- Place the capillary tube, with its open end downwards, into the test tube containing the sample.
- Attach the test tube to the thermometer, ensuring the sample is level with the thermometer bulb.
- Place the assembly into the Thiele tube or heating block, which should contain a high-boiling point liquid (e.g., mineral oil).[9]
- Gently heat the apparatus.[7]
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.[7]
- Continue heating until a rapid and continuous stream of bubbles is observed, then remove the heat source.[7]

- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.[7] Record this temperature.



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Caption: Experimental workflow for boiling point determination.

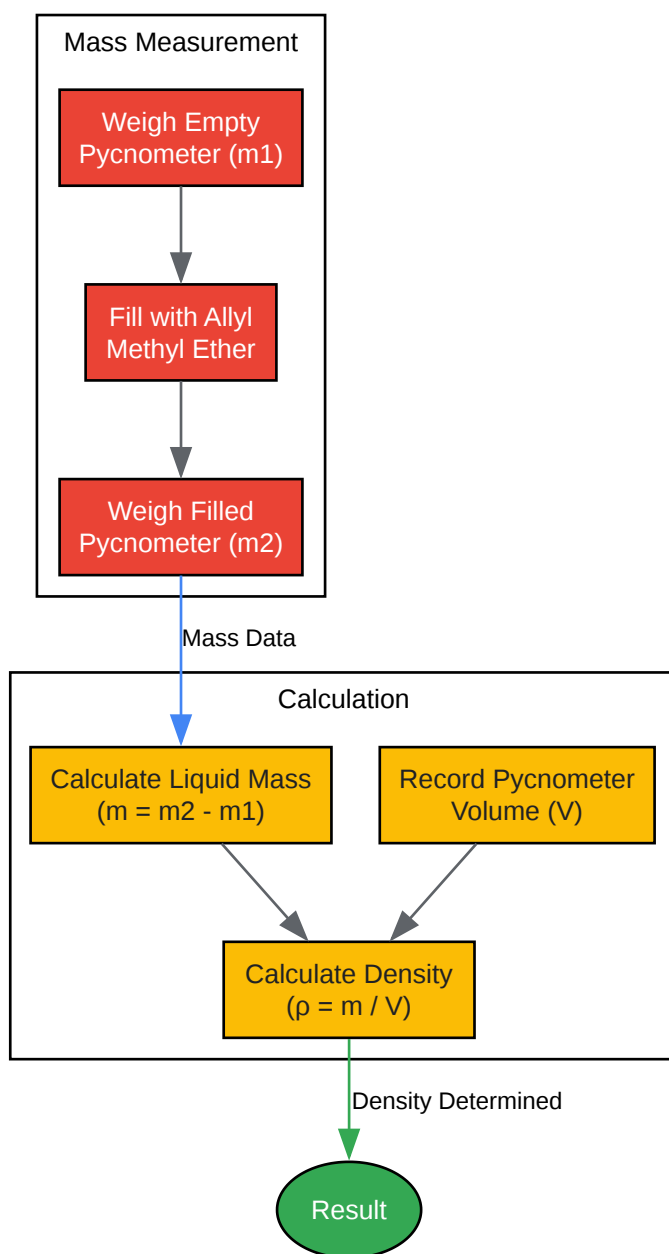
Density is the mass of a substance per unit volume.^[10] A common and straightforward method for determining the density of a liquid is by using a balance and a graduated cylinder or a pycnometer (density bottle).^[10]

Apparatus:

- Electronic balance
- Graduated cylinder (e.g., 10 mL or 25 mL) or a pycnometer^{[10][11]}
- Liquid sample (**allyl methyl ether**)

Procedure:

- Measure and record the mass of a clean, dry graduated cylinder or pycnometer (m_1).^[10]
- Add a known volume of **allyl methyl ether** to the graduated cylinder (e.g., 10 mL). If using a pycnometer, fill it completely. Record the volume (V).^[10]
- Measure and record the combined mass of the graduated cylinder/pycnometer and the liquid (m_2).^[10]
- Calculate the mass of the liquid (m) by subtracting the mass of the empty container from the combined mass ($m = m_2 - m_1$).^[11]
- Calculate the density (ρ) using the formula: $\rho = m / V$.^[10]
- For improved accuracy, repeat the measurement multiple times and calculate the average density.^[11]



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Caption: Experimental workflow for density determination.

Safety and Handling

Allyl methyl ether is a highly flammable liquid and vapor.[12][13] It should be handled in a well-ventilated area, away from sources of ignition.[12] Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.[12] Store in a tightly closed container in a cool, dry place.[13]

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